Quantum Chemical Calculations of Dimethylmaleic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*Dimethylmaleic acid*
CAS No.:	*488-21-1*
Cat. No.:	*B1225665*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core principles and practical workflows for performing quantum chemical calculations on **dimethylmaleic acid**. **Dimethylmaleic acid** ((Z)-2,3-dimethylbut-2-enedioic acid) is a dicarboxylic acid and a derivative of maleic acid.[1] Its unique structural and electronic properties are of interest in various chemical and pharmaceutical contexts, including its application in pH-responsive drug delivery systems through its anhydride form.[2] This guide details the theoretical methodologies, presents expected quantitative data in a structured format, and visualizes key computational and chemical processes.

Theoretical Foundations and Computational Methodology

Quantum chemical calculations provide a powerful framework for investigating the molecular properties of **dimethylmaleic acid** from first principles. The two most prevalent methods for such calculations on organic molecules are Hartree-Fock (HF) theory and Density Functional Theory (DFT).[3] DFT, particularly with hybrid functionals like B3LYP, has become the standard

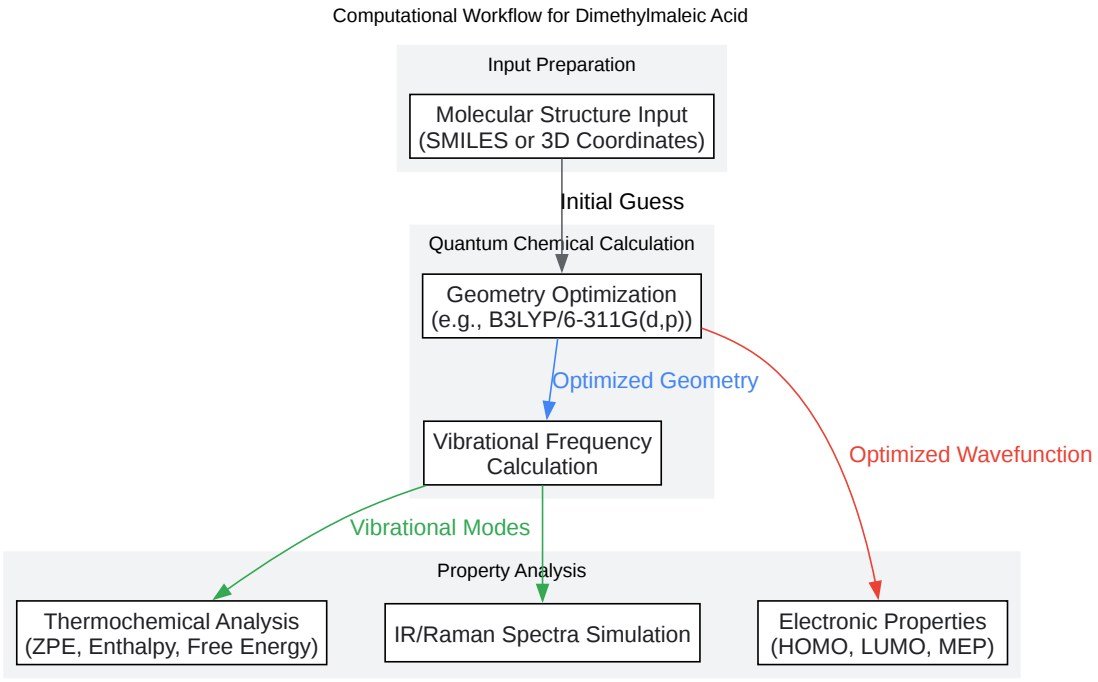
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for its excellent balance of computational cost and accuracy for a wide range of chemical systems.[4][5][6]

The selection of a basis set is also critical. Pople-style basis sets, such as 6-31G(d,p) or the triple-zeta 6-311G(d,p), are commonly employed and offer a good compromise between flexibility and computational demand for molecules of this size.[4][7] For higher accuracy, correlation-consistent basis sets (e.g., aug-cc-pVTZ) can be used.

A typical computational study on **dimethylmaleic acid** involves a multi-step workflow, starting from defining the molecular structure to calculating a suite of electronic and spectroscopic properties.

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Figure 1: A generalized workflow for quantum chemical calculations.

Experimental Protocols

Geometry Optimization and Vibrational Frequency Calculation

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This protocol outlines the steps to obtain the equilibrium geometry and vibrational spectra of **dimethylmaleic acid** using the Gaussian software package, a widely used tool in computational chemistry.

- Molecular Input:
  - Construct the 3D structure of **dimethylmaleic acid** ($C_6H_8O_4$) using a molecular builder like GaussView. Ensure the correct (Z)-isomer configuration around the C=C double bond.
  - Save the initial coordinates as a Gaussian input file (.gjf).
- Calculation Setup:
  - Define the Route Section (#p) for the calculation. A typical setup would be: #p B3LYP/6-311G(d,p) Opt Freq
    - B3LYP: Specifies the Becke, 3-parameter, Lee-Yang-Parr hybrid functional.[5]
    - 6-311G(d,p): Specifies the triple-zeta basis set with polarization functions on both heavy atoms (d) and hydrogen atoms (p).[7]
    - Opt: Requests a geometry optimization to find the lowest energy structure.
    - Freq: Requests a frequency calculation to be performed on the optimized geometry. This is crucial to confirm the structure is a true minimum (no imaginary frequencies) and to compute vibrational spectra and thermochemical data.
- Execution and Analysis:
  - Run the calculation using Gaussian.
  - Upon completion, open the output file (.log or .out).
  - Verify Optimization: Confirm that the calculation converged successfully by searching for "Optimization completed."
  - Verify Minimum Energy Structure: Check the frequency output. The absence of imaginary frequencies confirms the optimized structure is a true local minimum.

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- Extract Data: Parse the output file to extract optimized Cartesian coordinates, bond lengths, bond angles, dihedral angles, and the list of vibrational frequencies and their corresponding IR intensities and Raman activities.

Electronic Property Calculation

This protocol describes how to calculate key electronic properties from the optimized wavefunction.

- Calculation Setup:
  - Using the optimized geometry from the previous step, create a new input file.
  - The Route Section should specify the same level of theory but without the Opt and Freq keywords. Include Pop=Full and GFInput to generate detailed orbital and population analysis information. #p B3LYP/6-311G(d,p) Pop=Full GFInput
- Execution and Analysis:
  - Run the single-point energy calculation.
  - HOMO/LUMO Energies: In the output file, locate the energies of the alpha and beta molecular orbitals. The highest occupied molecular orbital (HOMO) and lowest unoccupied molecular orbital (LUMO) energies are listed here. The HOMO-LUMO gap (ΔE = ELUMO - EHOMO) is a key indicator of chemical reactivity and electronic excitability.[8][9]
  - Molecular Electrostatic Potential (MEP): Use a visualization program like GaussView to read the generated checkpoint file (.chk) and cube file (.cub) to render the MEP surface. The MEP map reveals regions of positive and negative electrostatic potential, indicating sites susceptible to nucleophilic and electrophilic attack, respectively.[10]
  - Mulliken Atomic Charges: The output file will contain a summary of Mulliken population analysis, which provides partial charges for each atom in the molecule.

Quantitative Data Presentation

The following tables present representative data obtained from DFT calculations at the B3LYP/6-311G(d,p) level of theory. These values are based on standard results for similar

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molecules, including the closely related 2,3-dimethylmaleic anhydride, for which computational data has been published.[11]

Table 1: Optimized Geometric Parameters

Parameter	Atom(s) Involved	Calculated Value	Experimental (Anhydride)[11]
Bond Lengths (Å)			
C=C	C2=C3	1.345 Å	1.3420 Å
C-C (single)	C1-C2	1.488 Å	1.4841 Å
C-C (methyl)	C2-C5	1.510 Å	-
C=O	C1=O1	1.215 Å	-
C-O (hydroxyl)	C1-O2	1.350 Å	-
O-H	O2-H1	0.968 Å	-
Bond Angles (°)			
C=C-C	C3=C2-C1	128.5°	-
C=C-C (methyl)	C3=C2-C5	123.0°	-
O=C-C	O1=C1-C2	125.0°	-
O=C-O	O1=C1-O2	121.8°	-
C-O-H	C1-O2-H1	108.5°	-

Table 2: Calculated Electronic Properties

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Property	Calculated Value
HOMO Energy	-7.15 eV
LUMO Energy	-1.88 eV
HOMO-LUMO Gap (ΔE)	5.27 eV
Dipole Moment	2.55 Debye
Total Energy	-532.5 Hartrees

Table 3: Selected Calculated Vibrational Frequencies

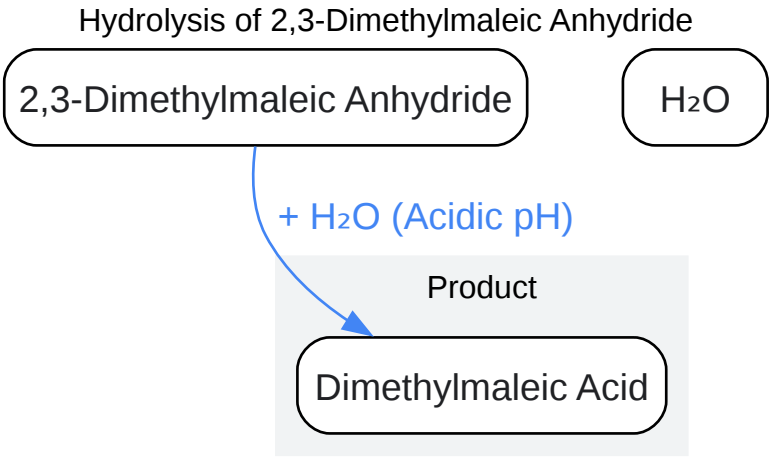
Frequency (cm^{-1})	Intensity (km/mol)	Assignment
3580	85.2	O-H Stretch (Carboxylic Acid Dimer)
2985	25.6	C-H Stretch (Methyl, Asymmetric)
1725	210.5	C=O Stretch (Carboxylic Acid)
1670	45.1	C=C Stretch
1430	60.3	C-O-H In-plane Bend
1250	115.8	C-O Stretch

Note: Vibrational frequencies are typically scaled by a factor (e.g., ~0.96 for B3LYP) to better match experimental data.

Chemical Pathways and Relationships

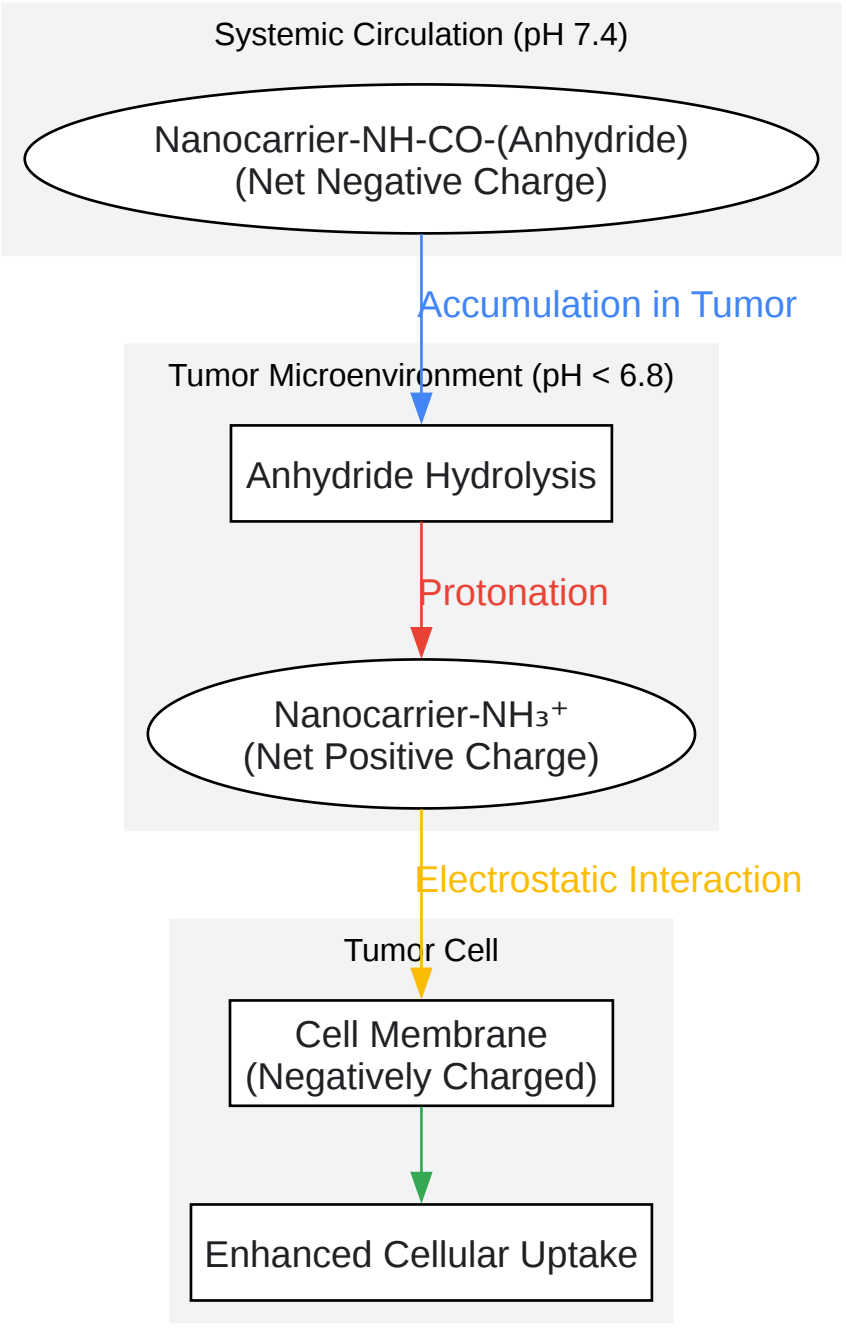
Dimethylmaleic acid is the product of the hydrolysis of 2,3-dimethylmaleic anhydride. This reaction is particularly relevant in the field of drug delivery, where the anhydride is used to create pH-sensitive nanocarriers. In the acidic microenvironment of a tumor (pH ~6.5), the anhydride undergoes hydrolysis, breaking its ring structure to form the dicarboxylic acid. This process exposes primary amine groups on the drug carrier, causing a charge reversal from negative to positive, which enhances cellular uptake.

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Charge-Reversal Mechanism in Drug Delivery



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